

Bourjotinolone A: A Technical Guide to its Natural Source and Isolation

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Compound of Interest

Compound Name: *Bourjotinolone A*

Cat. No.: *B15128938*

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Abstract

Bourjotinolone A, a naturally occurring triterpenoid, has been identified in select plant species. This document provides a comprehensive overview of its natural sources, detailed experimental protocols for its isolation and purification, and a summary of its key characterization data. The methodologies outlined herein are compiled from published scientific literature to serve as a technical guide for researchers interested in this compound.

Natural Sources

Bourjotinolone A has been isolated from the plant kingdom, specifically from the following species:

- *Toona sinensis* (A. Juss.) Roem: This tree, a member of the Meliaceae family, is a known source of **Bourjotinolone A**. The compound has been successfully isolated from both the seeds and the roots of this plant.

- *Phellodendron chinense* Schneid.: The bark of this tree from the Rutaceae family has also been identified as a natural source of **Bourjotinolone A**.
- *Combretum fragrans* F. Hoffm: A hydroxylated form, 21 β -hydroxyl**bourjotinolone A**, has been found in this plant species, often in a mixture with other triterpenoids.

Experimental Protocols: Isolation of Bourjotinolone A from *Toona sinensis* Seeds

The following protocol is a detailed methodology for the isolation of **Bourjotinolone A** from the seeds of *Toona sinensis*, based on established phytochemical procedures.

Extraction

- **Preparation of Plant Material:** Dried seeds of *Toona sinensis* (55 kg) are ground to a coarse powder.
- **Solvent Extraction:** The powdered seeds are subjected to sequential extraction with ethanol at different concentrations (55%, 75%, and 95%). The extractions are performed under reflux for 2.5, 2, and 1.5 hours, respectively.
- **Concentration:** The filtrates from the ethanol extractions are combined and concentrated under reduced pressure to yield a crude extract (approximately 5.2 kg).

Liquid-Liquid Partitioning

The crude ethanol extract is suspended in water and sequentially partitioned with the following solvents to separate compounds based on their polarity:

- Petroleum Ether
- Ethyl Acetate (EtOAc)
- n-Butanol (n-BuOH)

The **Bourjotinolone A** is primarily found in the ethyl acetate fraction.

Chromatographic Purification

The ethyl acetate extract (528.8 g) is subjected to a multi-step chromatographic purification process:

- Silica Gel Column Chromatography (Initial Fractionation):
 - Stationary Phase: Silica gel.
 - Mobile Phase: A gradient of petroleum ether:EtOAc (from 30:1 to 1:1, v/v) followed by CH₂Cl₂:MeOH (from 5:1 to 1:1, v/v).
 - Outcome: This initial separation yields multiple fractions (Fr. A–I).
- Further Silica Gel Column Chromatography (Sub-fractionation):
 - Fraction C, which contains **Bourjotinolone A**, is further purified on a silica gel column using a CH₂Cl₂:MeOH gradient (from 100:0 to 50:1, v/v) to yield sub-fractions.
- Octadecylsilyl (ODS) Column Chromatography (Final Purification):
 - The sub-fraction containing **Bourjotinolone A** (Fr. C6.5) is subjected to ODS column chromatography.
 - Mobile Phase: A gradient of MeOH-H₂O (from 70% to 85%).
 - Outcome: This final purification step yields pure **Bourjotinolone A** (21.6 mg).

Data Presentation

Table 1: Physicochemical and Spectroscopic Data of Bourjotinolone A

Property	Data
Chemical Formula	C ₃₀ H ₄₈ O ₄
Molecular Weight	472.7 g/mol
Appearance	White powder
CAS Number	6985-35-9
¹ H NMR (CDCl ₃ , MHz)	Data not available in this format
¹³ C NMR (CDCl ₃ , MHz)	Data not available in this format
Mass Spectrometry (MS)	Data not available in this format

Note: While the structure of **Bourjotinolone A** has been confirmed by NMR and MS, detailed spectral data in tabular format is not readily available in the public domain literature reviewed for this guide.

Visualizations

Isolation Workflow

The following diagram illustrates the key steps in the isolation of **Bourjotinolone A** from *Toona sinensis* seeds.



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Caption: Isolation workflow for **Bourjotinolone A**.

Signaling Pathways

Currently, there is no specific information available in the reviewed scientific literature regarding the signaling pathways modulated by **Bourjotinolone A**. Further research is required to elucidate its mechanism of action and biological targets.

Conclusion

This technical guide provides a consolidated resource for the natural sourcing and isolation of **Bourjotinolone A**. The detailed experimental protocol for its purification from *Toona sinensis* seeds offers a practical foundation for researchers. While the primary natural sources have been identified, further investigation is needed to populate a comprehensive spectroscopic database for this compound and to explore its biological activities and potential therapeutic applications.

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